

Technical Guide: 4-Cyclopropoxy-5-nitronicotinonitrile as a Novel Chemical Entity

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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Executive Summary

4-Cyclopropoxy-5-nitronicotinonitrile (CAS: 1243472-01-6) represents a high-value, electron-deficient pyridine scaffold critical for the synthesis of next-generation kinase inhibitors and phosphodiesterase (PDE) inhibitors.[1][2] As a "Novel Chemical Entity" (NCE) in the context of building blocks, it offers a distinct pharmacological profile compared to its methoxy or cyclopropylmethoxy analogs. The direct attachment of the cyclopropoxy group—a strained, lipophilic ether—provides unique metabolic stability and hydrophobic interactions within ATP-binding pockets of enzymes like EGFR, JAK, and BTK.

This guide details the chemical identity, robust synthesis protocols, downstream applications, and safety considerations for integrating this entity into drug discovery workflows.

Part 1: Chemical Identity & Physicochemical Properties[3]

Property	Specification
Chemical Name	4-Cyclopropoxy-5-nitronicotinonitrile
Synonyms	4-Cyclopropoxy-5-nitro-3-pyridinecarbonitrile; 5-Nitro-4-(cyclopropyloxy)nicotinonitrile
CAS Number	1243472-01-6
Molecular Formula	C ₉ H ₇ N ₃ O ₃
Molecular Weight	205.17 g/mol
Structural Features	[1][2][3][4] • Pyridine Core: Electron-deficient due to -NO ₂ and -CN groups. • C3-Cyano: Precursor for amidines, amides, or heterocycle fusion. • C4-Cyclopropoxy: Lipophilic, metabolically stable ether. • C5-Nitro: Precursor for amino group (via reduction).
Predicted LogP	~1.8 - 2.2 (Lipophilic)
Appearance	Pale yellow to off-white solid

Part 2: Synthetic Pathways & Protocols

The synthesis of **4-Cyclopropoxy-5-nitronicotinonitrile** relies on a Nucleophilic Aromatic Substitution (S_NAr) mechanism. The highly electron-deficient nature of the 4-chloro-5-nitronicotinonitrile precursor facilitates the displacement of the chloride by the cyclopropoxide anion.

Core Synthesis Protocol: S_NAr Displacement

Reaction Overview: 4-Chloro-5-nitronicotinonitrile + Cyclopropanol + Base → **4-Cyclopropoxy-5-nitronicotinonitrile**

Reagents & Materials:

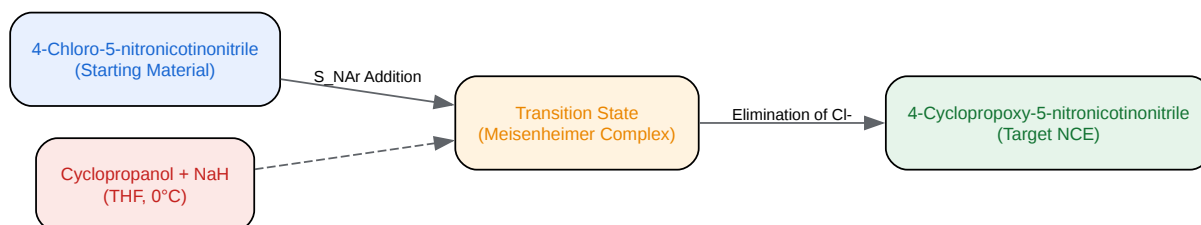
- Substrate: 4-Chloro-5-nitronicotinonitrile (1.0 eq)
- Nucleophile: Cyclopropanol (1.1 eq)

- Base: Sodium Hydride (NaH, 60% dispersion in oil) (1.2 eq) or Potassium tert-butoxide (KOtBu).
- Solvent: Anhydrous Tetrahydrofuran (THF) or N,N-Dimethylformamide (DMF).

Step-by-Step Methodology:

- Preparation of Alkoxide: In a flame-dried round-bottom flask under N₂ atmosphere, suspend NaH (1.2 eq) in anhydrous THF at 0°C.
- Addition of Nucleophile: Add cyclopropanol (1.1 eq) dropwise to the suspension. Stir at 0°C for 30 minutes to ensure complete formation of sodium cyclopropoxide. Note: Hydrogen gas evolution will occur; ensure proper venting.
- Addition of Substrate: Dissolve 4-chloro-5-nitronicotinonitrile (1.0 eq) in a minimal amount of anhydrous THF and add it dropwise to the reaction mixture at 0°C.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor by TLC (EtOAc/Hexane) or LCMS. The electron-withdrawing nitro and cyano groups make the C4-position highly electrophilic, driving the reaction to completion rapidly.
- Quench & Workup: Quench the reaction carefully with saturated NH₄Cl solution at 0°C. Extract with Ethyl Acetate (3x). Wash combined organics with water and brine. Dry over Na₂SO₄, filter, and concentrate in vacuo.
- Purification: Purify the crude residue via flash column chromatography (SiO₂, gradient 0-30% EtOAc in Hexanes) to yield the title compound as a pale yellow solid.

Visualization: Synthesis Workflow



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Figure 1: S_NAr synthesis pathway for **4-Cyclopropoxy-5-nitronicotinonitrile**.

Part 3: Downstream Applications & Mechanistic Role

This NCE is a "privileged scaffold" precursor. Its primary utility lies in its conversion to bicyclic heteroaromatic systems, specifically 4-amino-pyrido[2,3-d]pyrimidines and 4-oxo-pyrido[2,3-d]pyrimidines. These fused ring systems are ubiquitous in kinase inhibitor design (e.g., EGFR, p38 MAP kinase, JAK inhibitors).

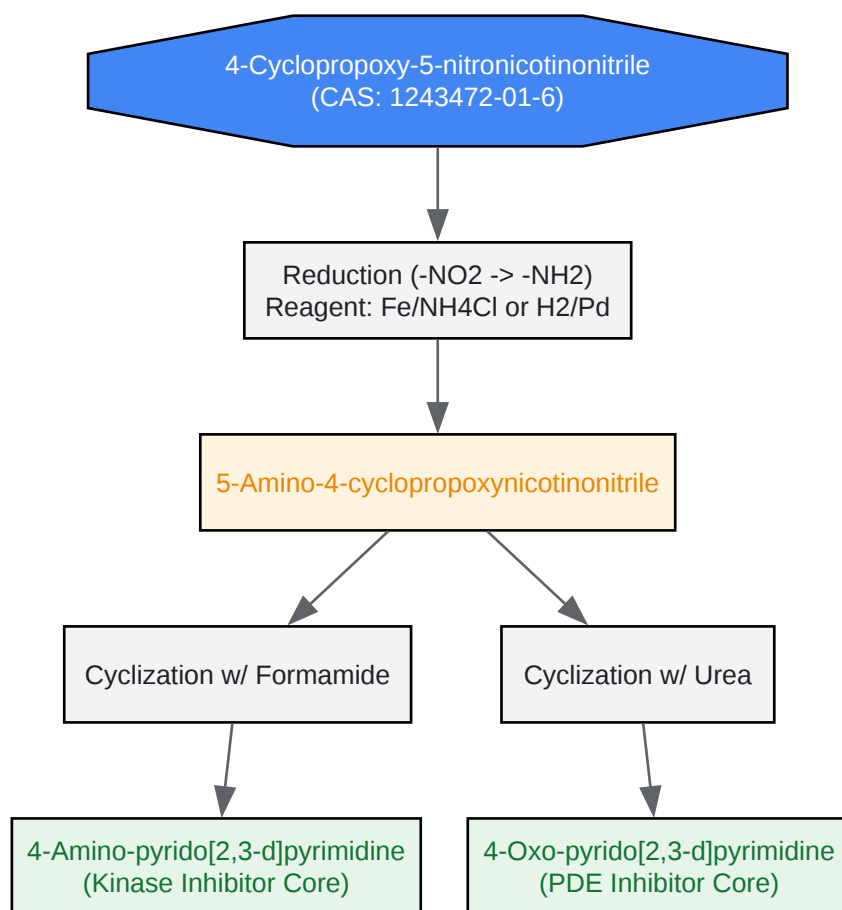
Key Transformation: Bicyclic Ring Formation

- Reduction: The nitro group (-NO₂) is reduced to an amine (-NH₂) using Iron/Ammonium Chloride (Fe/NH₄Cl) or Hydrogenation (H₂/Pd-C).
 - Product: 5-Amino-4-cyclopropoxynicotinonitrile.
- Cyclization: The resulting ortho-amino nitrile is cyclized with Formamide (HCONH₂) or Urea.
 - Target: 4-Amino-7-cyclopropoxypyrido[2,3-d]pyrimidine.

Why Cyclopropoxy?

- Metabolic Stability: The cyclopropyl ether is more resistant to oxidative dealkylation (CYP450 metabolism) compared to methoxy or ethoxy groups.
- Lipophilicity: The cyclopropyl group fills small hydrophobic pockets (e.g., the "gatekeeper" region) in kinase active sites, potentially improving potency and selectivity.

Visualization: Drug Discovery Application Logic



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Figure 2: Downstream conversion of the NCE into bioactive bicyclic scaffolds.

Part 4: Safety & Handling (E-E-A-T)

As a Senior Application Scientist, I emphasize that while this molecule is a valuable intermediate, it possesses reactive functional groups requiring specific safety protocols.

- **Energetic Functional Groups:** The molecule contains both a Nitro (-NO₂) group and a Cyano (-CN) group on a pyridine ring. While not classified as a high explosive, nitro-pyridines can be thermally unstable.
 - **Protocol:** Avoid heating the neat solid above 100°C. Perform Differential Scanning Calorimetry (DSC) before scaling up >10g.

- **Reactivity:** The C4-cyclopropoxy group is stable under basic conditions but may be acid-sensitive (ring opening) under strong acidic conditions at high temperatures.
 - Protocol: Maintain pH > 4 during workups.
- **Toxicity:** Nitriles can release cyanide upon metabolism or thermal decomposition.
 - Protocol: Handle in a well-ventilated fume hood. Treat waste streams with bleach (sodium hypochlorite) to neutralize potential cyanide traces before disposal.

References

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Sources

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- 3. [Cyclopropyl | C3H5 | CID 123162 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. [Synthesis of a novel cyclopropyl phosphonate nucleotide as a phosphate mimic - Chemical Communications \(RSC Publishing\) \[pubs.rsc.org\]](#)

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